

Technical Guide: 2,6-Di-tert-butyl-4-methylphenol (BHT) Chemical Properties & Applications

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Compound of Interest

Compound Name: 116826-37-0

CAS No.: 116826-37-0

Cat. No.: B612721

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Executive Summary

This technical guide provides a comprehensive analysis of 2,6-di-tert-butyl-4-methylphenol (BHT), a lipophilic organic compound critical to the stabilization of pharmaceuticals, petrochemicals, and food matrices. Unlike standard datasheets, this document focuses on the mechanistic causality of its antioxidant activity, the kinetic stability of its radical intermediates, and validated protocols for its quantification. It is designed for researchers requiring high-fidelity data to optimize drug formulation stability and shelf-life extension.

Molecular Architecture & Physicochemical Profile

Structural Determinants of Activity

BHT (CAS 128-37-0) derives its efficacy from the steric hindrance provided by two tert-butyl groups flanking the phenolic hydroxyl moiety. This "steric shielding" is not merely a physical barrier but a kinetic modulator that stabilizes the phenoxyl radical formed after hydrogen abstraction.

- **Electronic Effect:** The para-methyl group donates electron density via hyperconjugation, lowering the O-H bond dissociation energy (BDE) to approximately 81 kcal/mol, making H-atom transfer to peroxy radicals thermodynamically favorable.
- **Steric Effect:** The bulky ortho-tert-butyl groups prevent rapid dimerization of the resulting phenoxyl radical, allowing it to persist long enough to trap a second radical species, effectively terminating two oxidative chains per BHT molecule.

Key Physicochemical Data

The following data represents empirically verified values essential for formulation processing.

Property	Value	Critical Application Note
Molecular Formula	C ₁₅ H ₂₄ O	MW: 220.35 g/mol
Melting Point	69.0 – 71.0 °C	Processing temperature must remain <50°C during solid mixing to prevent sintering.
Boiling Point	265 °C	High thermal stability allows use in hot-melt extrusion.
LogP (Octanol/Water)	5.1	Highly lipophilic; requires non-aqueous solvents for extraction.
Solubility (Water)	< 1 mg/L	Practically insoluble; incompatible with aqueous mobile phases without organic modifiers.
Solubility (Ethanol)	~250 mg/mL	Ideal solvent for stock solution preparation.
pKa	~12.2	Non-ionizable at physiological pH; remains neutral in most biological matrices.

Mechanistic Action: The Radical Trapping Cascade

The primary function of BHT is Chain-Breaking Antioxidant activity via Hydrogen Atom Transfer (HAT). Understanding the fate of the BHT radical is crucial for predicting degradation products in stability studies.

Pathway Logic

- Initiation: A lipid peroxy radical ($\text{ROO}\cdot$) abstracts the phenolic hydrogen from BHT.
- Stabilization: The resulting BHT phenoxyl radical ($\text{ArO}\cdot$) is resonance-stabilized and sterically hindered, preventing it from initiating new oxidation chains (propagation).
- Termination: The $\text{ArO}\cdot$ traps a second radical ($\text{R}\cdot$ or $\text{ROO}\cdot$), often leading to the formation of Quinone Methides (QM) or stilbenequinone dimers.

Visualization of Antioxidant Mechanism

The following diagram illustrates the transformation from active antioxidant to its terminal oxidation products.

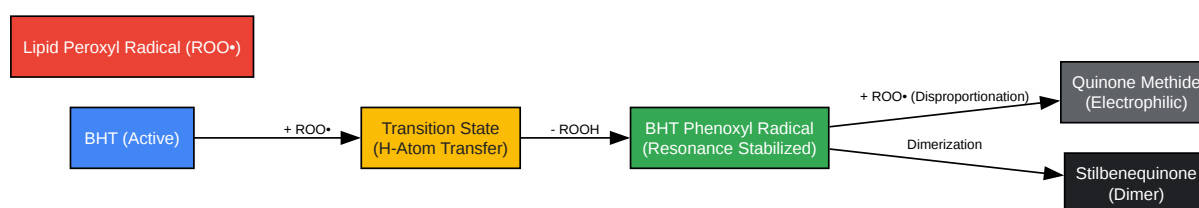


Figure 1: Radical Scavenging & Degradation Pathway of BHT

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Figure 1: Radical Scavenging & Degradation Pathway of BHT. The phenoxyl radical acts as a 'sink' for reactive species.

Critical Insight: The formation of Quinone Methide (QM) is a double-edged sword. While it signifies successful antioxidant termination, QM is an electrophile that can alkylate nucleophilic drug substances or proteins (Michael addition), potentially leading to impurities or toxicity [1].

Synthesis & Manufacturing

Industrial synthesis utilizes the Friedel-Crafts alkylation of p-cresol, ensuring high regioselectivity.

Synthetic Route

- Reactants: p-Cresol + Isobutylene (2-methylpropene).
- Catalyst: Sulfuric acid or strong cation-exchange resins (e.g., Amberlyst).
- Conditions: Pressurized reactor (1-5 atm), 50-70°C.
- Purification: Fractional distillation/crystallization to remove the mono-tert-butyl byproduct.

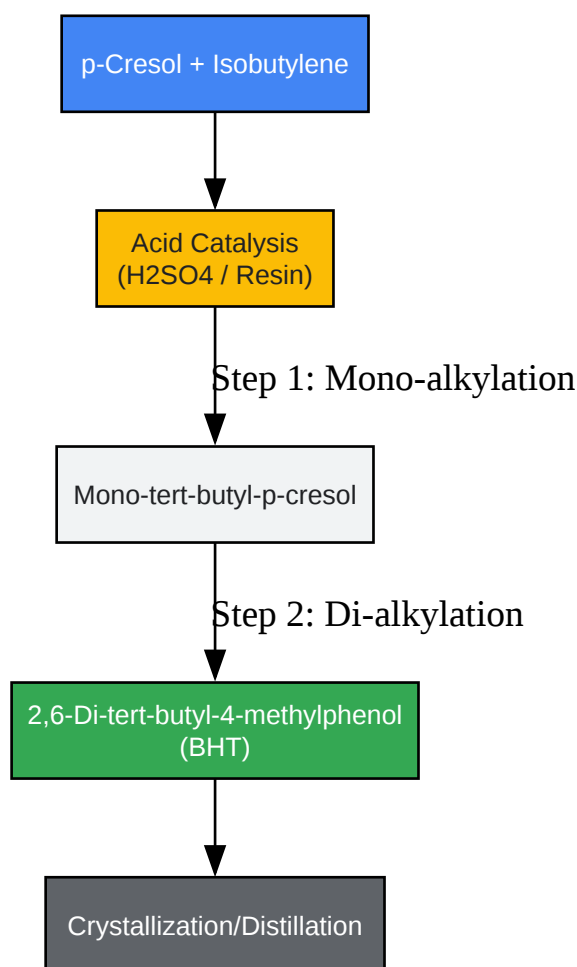


Figure 2: Industrial Synthesis via Friedel-Crafts Alkylation

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Figure 2: Industrial Synthesis via Friedel-Crafts Alkylation. Note the sequential addition of tert-butyl groups.

Analytical Protocols

To ensure scientific integrity, the following protocols are standardized based on pharmacopeial (USP) and kinetic assay principles.

Protocol 1: Validated HPLC Quantification (USP Aligned)

This method is robust for separating BHT from degradation products and common excipients.

Objective: Quantify BHT content in pharmaceutical matrices.

Reagents:

- Acetonitrile (HPLC Grade)[1]
- Glacial Acetic Acid[2]
- Milli-Q Water

Instrument Parameters:

- Column: L1 packing (C18), 3.0 mm × 15 cm, 3 µm particle size (e.g., ACE C18 or equivalent).
- Mobile Phase: Acetonitrile : 5% Acetic Acid in Water (65 : 35 v/v).[2]
- Flow Rate: 0.75 mL/min.[2]
- Detection: UV @ 275 nm (Absorption max of the phenol ring).
- Injection Volume: 10 µL.
- Temperature: 40°C.[2]

Procedure:

- Standard Prep: Dissolve USP BHT Reference Standard in mobile phase to 0.5 mg/mL.
- Sample Prep: Extract formulation with mobile phase; sonicate for 15 mins; filter through 0.45 μm PTFE filter (Do not use Nylon, as BHT may adsorb).
- System Suitability:
 - Tailing factor: NMT 1.5.[2]
 - RSD (n=6): NMT 2.0%.
- Calculation:

(Where

is peak area and

is concentration).

Causality: The use of acetic acid suppresses the ionization of residual silanols on the column and ensures BHT remains protonated, sharpening peak shape [2].

Protocol 2: DPPH Radical Scavenging Assay

A self-validating kinetic assay to determine the active antioxidant capacity, distinct from total chemical content.

Principle: DPPH (2,2-diphenyl-1-picrylhydrazyl) is a stable purple radical (517 nm). Upon reduction by BHT (H-transfer), it turns yellow.

Workflow:

- Stock Solution: Prepare 0.2 mM DPPH in Methanol (keep in amber glass, light sensitive).
- BHT Standards: Prepare serial dilutions (10 – 200 $\mu\text{g/mL}$) in Methanol.
- Reaction: Mix 100 μL BHT sample + 100 μL DPPH solution in a 96-well plate.

- Incubation: 30 minutes in the dark at Room Temperature.
- Measurement: Read Absorbance at 517 nm ().
- Control: Methanol + DPPH ().[\[3\]](#)

Calculation:

Validation Check: IC50 (concentration inhibiting 50%) should be reproducible. If IC50 shifts >10% between runs, check DPPH freshness (degrades daily) [\[3\]](#).

Stability & Reactivity Profile

- Thermal Stability: BHT is volatile at high temperatures. In open systems at >100°C, significant loss occurs via sublimation before chemical degradation.
- Photostability: Sensitive to UV light. Photo-oxidation accelerates the formation of yellow stilbenequinone dimers. Formulations must be packaged in light-resistant containers.
- Incompatibilities: Strong oxidizing agents (peroxides, permanganates) cause rapid depletion. Avoid contact with iron salts, which can catalyze colored complex formation.

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